

In-Depth Technical Guide: 3,4-Dichlorobenzylamine Health and Safety

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Compound of Interest

Compound Name: 3,4-Dichlorobenzylamine

Cat. No.: B086363

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **3,4-Dichlorobenzylamine** (CAS No. 102-49-8), a benzylamine compound utilized in the research and development of various pharmaceuticals.^{[1][2]} Due to its hazardous properties, a thorough understanding of its safety profile is critical for all personnel handling this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4-Dichlorobenzylamine** is presented below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ Cl ₂ N	[1][3][4]
Molecular Weight	176.04 g/mol	[1][4]
Appearance	Colorless to light yellow clear liquid	[1][2]
Melting Point	32°C	[1][3]
Boiling Point	253.9°C at 760 mmHg; 89-92°C at 0.5 torr; 140°C at 17 mmHg	[1][3]
Density	1.32 g/mL at 25°C	
Flash Point	>113°C (>235.4°F) - closed cup	[5]
Refractive Index	n _{20/D} 1.578	[1]
Vapor Pressure	0.0178 mmHg at 25°C	[1]
pKa	8.56 ± 0.10 (Predicted)	[1][6]
Solubility	Insoluble in water.	[7]
Sensitivity	Air sensitive	[2][6][5]

Hazard Identification and Classification

3,4-Dichlorobenzylamine is classified as a hazardous chemical.[5] The following table summarizes its GHS classification and associated hazard statements.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	1B	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage. [5]
Serious Eye Damage/Eye Irritation	1	GHS05 (Corrosion)	Danger	H314: Causes severe skin burns and eye damage. [5]

Hazard Codes (Legacy): C, Xi (Corrosive, Irritant)[\[1\]](#)[\[6\]](#)

Toxicological Information

While comprehensive, peer-reviewed toxicological studies on **3,4-Dichlorobenzylamine** are not readily available in the public domain, the primary hazards are associated with its corrosive nature.

Acute Toxicity: No quantitative acute toxicity data (e.g., LD50 or LC50) is available for this product.[\[5\]](#) However, based on its classification, it is expected to be harmful if swallowed, in contact with skin, or if inhaled.

Routes of Exposure and Symptoms:

- **Inhalation:** May cause respiratory tract irritation.[\[3\]](#) Inhalation of vapors or mists can lead to severe irritation and damage to the respiratory system.[\[7\]](#)
- **Skin Contact:** Causes severe skin burns.[\[5\]](#) Direct contact can lead to redness, pain, and serious skin damage.
- **Eye Contact:** Causes serious eye damage.[\[5\]](#) Contact can result in severe irritation, pain, and potential permanent eye injury.
- **Ingestion:** Harmful if swallowed. Can cause severe burns to the mouth, throat, and stomach.[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical properties of **3,4-Dichlorobenzylamine** are not publicly available in the cited safety data sheets. The provided data are based on standard regulatory testing procedures for chemical classification.

Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[5]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[5]
- Use only in a well-ventilated area or under a chemical fume hood.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Wear appropriate personal protective equipment (PPE).[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep containers tightly closed.[3][5]
- Store locked up.[5]
- Store under an inert atmosphere due to air sensitivity.[2][6][5]
- Incompatible materials include strong oxidizing agents and strong acids.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is required when working with **3,4-Dichlorobenzylamine**.

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[5][8]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Nitrile rubber) and clothing to prevent skin exposure. A lab coat, and in some cases, a chemical-resistant suit may be necessary.	[5]
Respiratory Protection	If engineering controls are not sufficient, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases.	[8]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **3,4-Dichlorobenzylamine**.

First-Aid Measures:

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	<p>Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.</p> <p>Immediately call a POISON CENTER or doctor/physician.</p>	[3][5]
Skin Contact	<p>Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. Wash contaminated clothing before reuse.</p>	[3][5]
Eye Contact	<p>Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.</p> <p>Immediately call a POISON CENTER or doctor/physician.</p>	[3][5]
Ingestion	<p>Rinse mouth. DO NOT induce vomiting. Call a physician or POISON CENTER immediately.</p>	[3][5]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or chemical foam.[5]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.

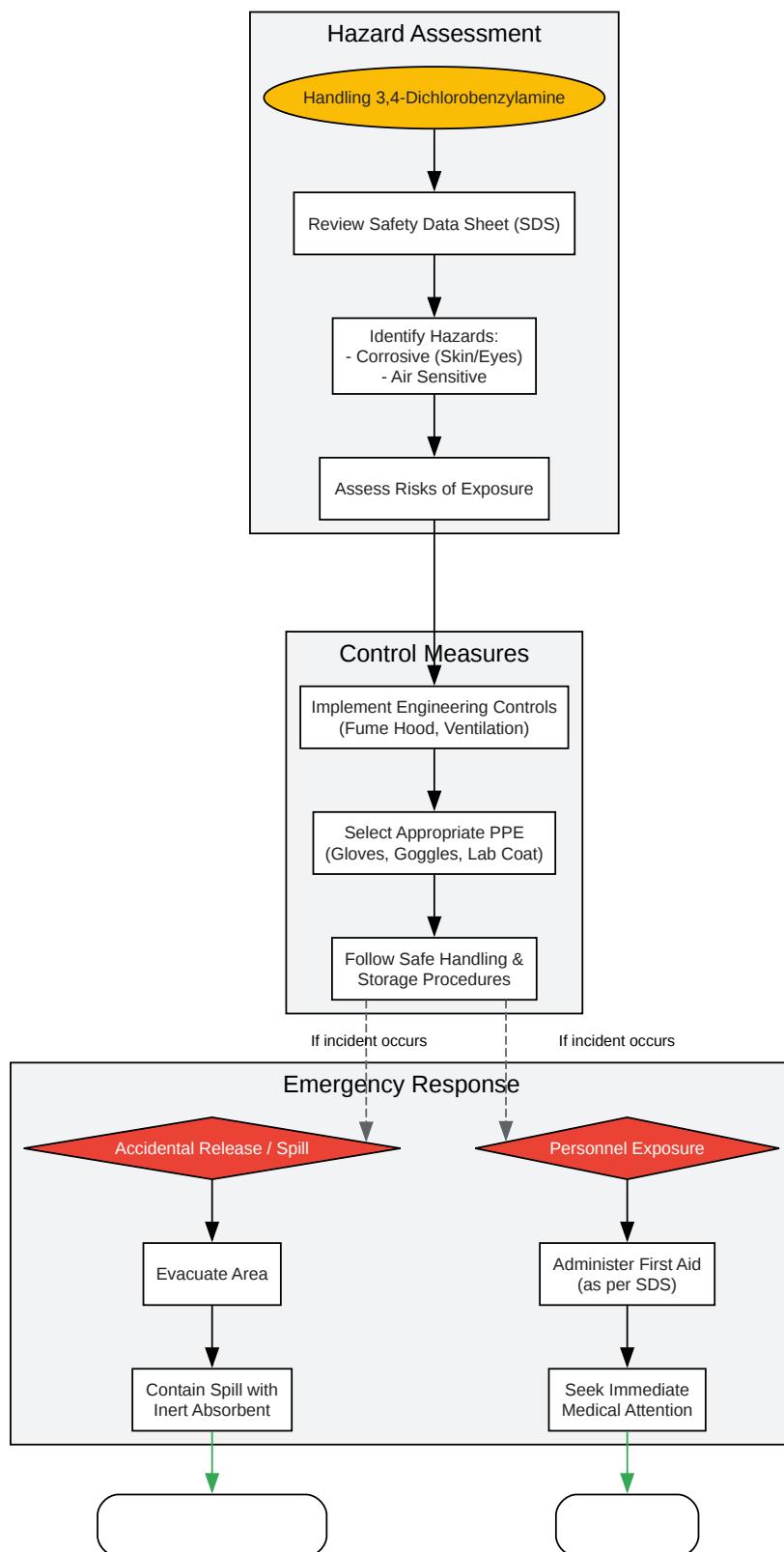
- Hazardous Combustion Products: Combustion may produce nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and place it in a suitable, closed container for disposal.[5]

Visualized Safety Workflow

The following diagram illustrates the logical workflow for handling and responding to hazards associated with **3,4-Dichlorobenzylamine**.

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Caption: Hazard management workflow for **3,4-Dichlorobenzylamine**.

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.[\[5\]](#)
- Chemical Stability: The product is sensitive to air.[\[2\]](#)[\[6\]](#)[\[5\]](#)
- Conditions to Avoid: Exposure to air and incompatible materials.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents and strong acids.[\[5\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[5\]](#)
- Hazardous Polymerization: Hazardous polymerization does not occur.[\[5\]](#)

Disposal Considerations

Waste material should be disposed of in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#) Contact a licensed professional waste disposal service to dispose of this material. Contaminated packaging should be treated as the product itself.

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